

# Dinordrin (CAS No. 64675-08-7): A Technical Whitepaper

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dinordrin*

Cat. No.: *B607124*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Dinordrin** (CAS No. 64675-08-7) is a synthetic, non-steroidal compound that has demonstrated significant potential as a post-coital antifertility agent. This technical guide provides a comprehensive overview of **Dinordrin**, including its chemical properties, mechanism of action, and a summary of key experimental findings. The information presented is intended to support further research and development of this compound and related molecules. All quantitative data is summarized in structured tables, and detailed experimental protocols for key assays are provided. Visual diagrams of signaling pathways and experimental workflows are included to facilitate understanding.

## Chemical and Physical Properties

**Dinordrin**, also known as **Dinordrin I**, is a steroid derivative with the molecular formula  $C_{27}H_{36}O_4$  and a molecular weight of 424.57 g/mol .<sup>[1]</sup><sup>[2]</sup>

Property	Value	Reference
CAS Number	64675-08-7	[1][2]
Molecular Formula	C27H36O4	[1]
Molecular Weight	424.57 g/mol	
Synonyms	Dinordrin I, Dinordrin I dipropionate	

## Pharmacological Profile

**Dinordrin** is characterized by its potent luteolytic and implantation-inhibiting properties. It exerts its effects by influencing hormonal balance, specifically by causing a depression of both plasma estrogen and progesterone levels.

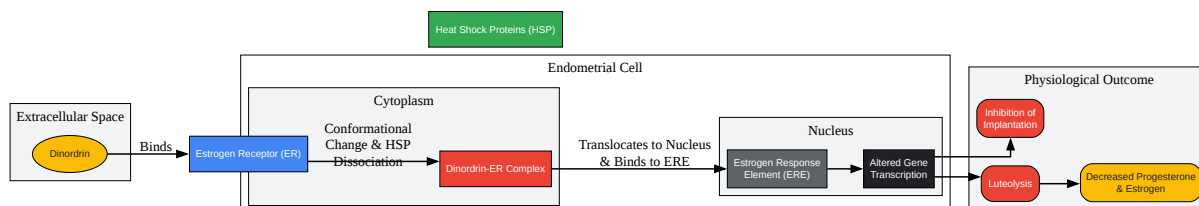
## Mechanism of Action

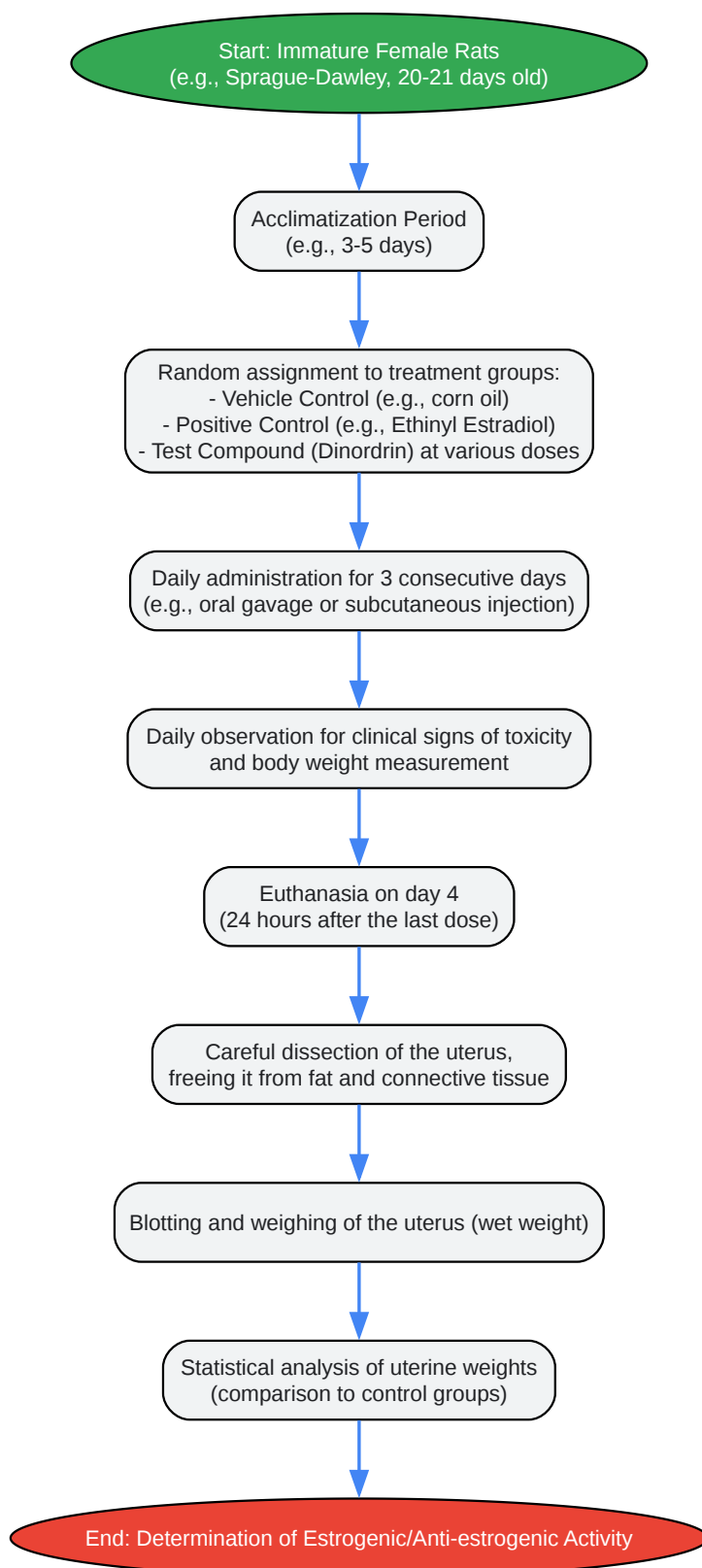
The precise molecular mechanism of **Dinordrin** is not fully elucidated in the available literature. However, based on its structural similarity to other A-nor steroids and its observed biological activities, a proposed mechanism involves interaction with estrogen receptors. **Dinordrin** is believed to act as a selective estrogen receptor modulator (SERM), exhibiting both estrogenic and anti-estrogenic activities in a tissue-specific manner. This dual activity is thought to disrupt the hormonal signaling required for corpus luteum maintenance and successful embryo implantation.

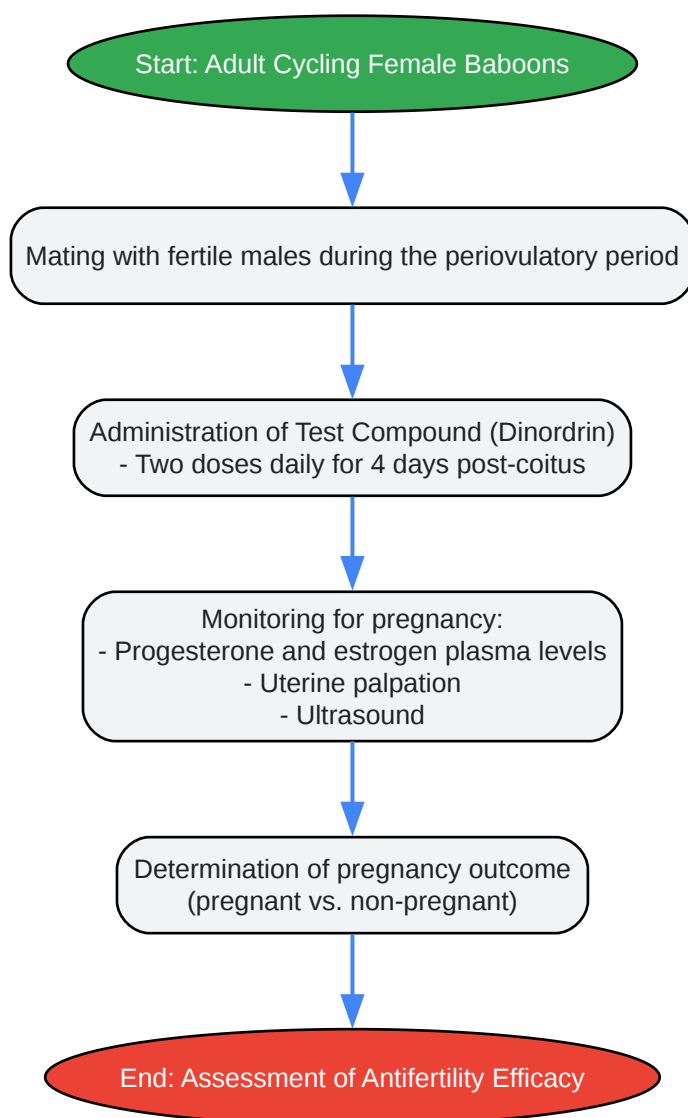
The luteolytic effect, leading to a decrease in progesterone, is a key aspect of its antifertility action. This is likely initiated by its influence on the hypothalamic-pituitary-ovarian axis.

## Signaling Pathway

The following diagram illustrates the proposed signaling pathway for **Dinordrin**'s action on the endometrium, leading to the inhibition of implantation.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chemical synthesis and bioassay of anordrin and dinordrin I and II - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Key Learnings from the Endocrine Disruptor Screening Program (EDSP) Tier 1 Rodent Uterotrophic and Hershberger Assays - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dinordrin (CAS No. 64675-08-7): A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607124#dinordrin-cas-number-64675-08-7]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)